

Application Notes and Protocols: Neopentyl Glycol Dimethylsulfate as a Plasticizer

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Compound of Interest

Compound Name: Neopentyl glycol dimethylsulfate

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Introduction

Neopentyl glycol (NPG) and its derivatives are utilized in the synthesis of various polymers, including polyesters, paints, lubricants, and plasticizers.[1][2][3] The unique chemical structure of NPG, with its two methyl groups on the alpha carbon atom, imparts high chemical and thermal stability to its derivatives.[2] This makes neopentyl glycol-based compounds attractive for applications requiring durability. While specific data on **neopentyl glycol dimethylsulfate** as a plasticizer is limited, this document provides insights into the potential application of this compound based on data from closely related neopentyl glycol esters and outlines standard protocols for its evaluation.

BOC Sciences describes **neopentyl glycol dimethylsulfate** as a viscous liquid plasticizer with good compatibility with a wide range of polymers, including polyurethane (PU), polyvinyl chloride (PVC), natural rubber (NR), and others.[4]

Data Presentation: Performance of Neopentyl Glycol Derivatives as Plasticizers

Quantitative data for **neopentyl glycol dimethylsulfate** is not readily available in the public domain. However, a patent for a neopentyl glycol ester-based plasticizer composition provides valuable comparative data in PVC. The following table summarizes the performance of a

neopentyl glycol ester mixture in comparison to the standard plasticizer Di(2-ethylhexyl) phthalate (DEHP).

Table 1: Comparative Performance of Neopentyl Glycol Ester Mixture and DEHP in PVC

Property	Neopentyl Glycol Ester Mixture	DEHP (Comparative Example)
Tensile Strength (kg/cm ²)	210	195
100% Modulus (kg/cm ²)	115	110
Elongation (%)	380	360
Hardness (Shore A)	85	85
Volatility (%)	0.5	0.6
Static Heat Resistance (min)	60	45

Data sourced from Korean Patent KR100385731B1. The neopentyl glycol ester mixture was synthesized from neopentyl glycol, 2-ethylhexanoic acid, and benzoic acid.[5]

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the efficacy of a novel plasticizer like **neopentyl glycol dimethylsulfate**. These protocols are based on established ASTM standards.

Protocol 1: Evaluation of Plasticizer Efficiency in Flexible PVC

This protocol is adapted from ASTM D2284 for determining the tensile properties of plasticized PVC.[6]

Objective: To measure the effect of **neopentyl glycol dimethylsulfate** on the tensile strength, elongation at break, and modulus of elasticity of PVC.

Materials and Equipment:

- Polyvinyl chloride (PVC) resin
- **Neopentyl glycol dimethylsulfate**
- Standard plasticizer (e.g., DEHP) for comparison
- Thermal stabilizer
- Two-roll mill
- Hydraulic press with heating and cooling capabilities
- Tensile testing machine
- Specimen die cutter

Procedure:

- Compounding:
 - On a two-roll mill, blend the PVC resin, plasticizer (at varying concentrations, e.g., 30, 40, 50 phr - parts per hundred of resin), and thermal stabilizer.
 - Mill the components at a temperature suitable for PVC compounding (typically 160-175°C) until a homogeneous sheet is formed.
- Molding:
 - Cut the milled sheets into preforms.
 - Place the preforms in a mold and press them in a hydraulic press at a specified temperature and pressure (e.g., 170°C at 10 MPa) for a set time to form flat sheets of uniform thickness.
 - Cool the mold under pressure.
- Specimen Preparation:

- Cut dumbbell-shaped test specimens from the molded sheets using a die cutter, according to the specifications in ASTM D638.
- Tensile Testing:
 - Condition the specimens at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 40 hours.
 - Conduct tensile testing using a universal testing machine at a specified crosshead speed.
 - Record the tensile strength at break, elongation at break, and modulus of elasticity.

Protocol 2: Determination of Plasticizer Migration (Volatility)

This protocol is a simplified method to assess the permanence of the plasticizer.

Objective: To quantify the weight loss of the plasticizer from the PVC matrix due to evaporation.

Materials and Equipment:

- Plasticized PVC samples from Protocol 1
- Forced-air oven
- Analytical balance

Procedure:

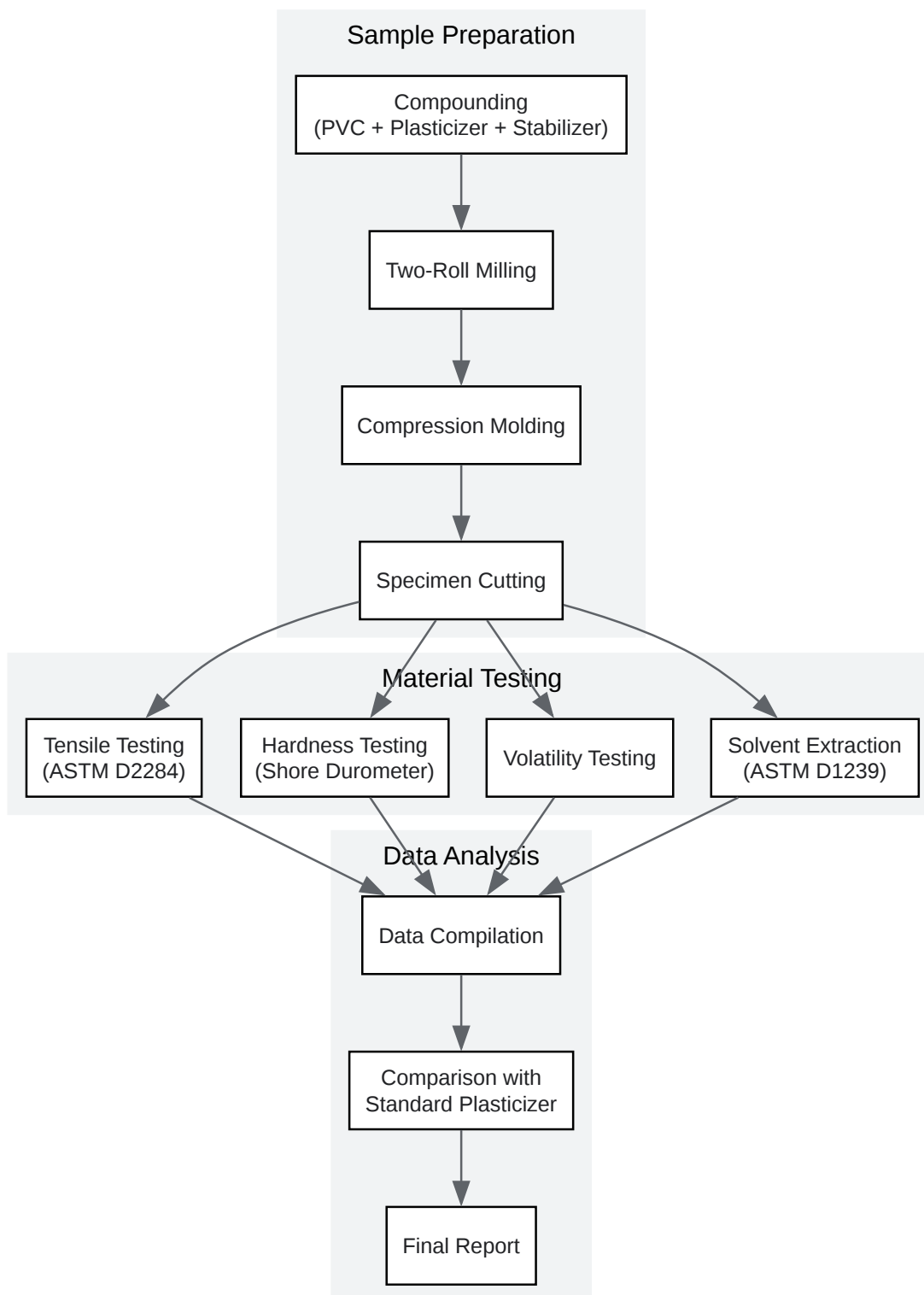
- Cut circular specimens of a specific diameter from the molded PVC sheets.
- Accurately weigh the initial mass of each specimen (W_i).
- Place the specimens in a forced-air oven at a specified temperature (e.g., 100°C) for a defined period (e.g., 24 hours).
- Remove the specimens from the oven and allow them to cool to room temperature in a desiccator.
- Weigh the final mass of each specimen (W_f).

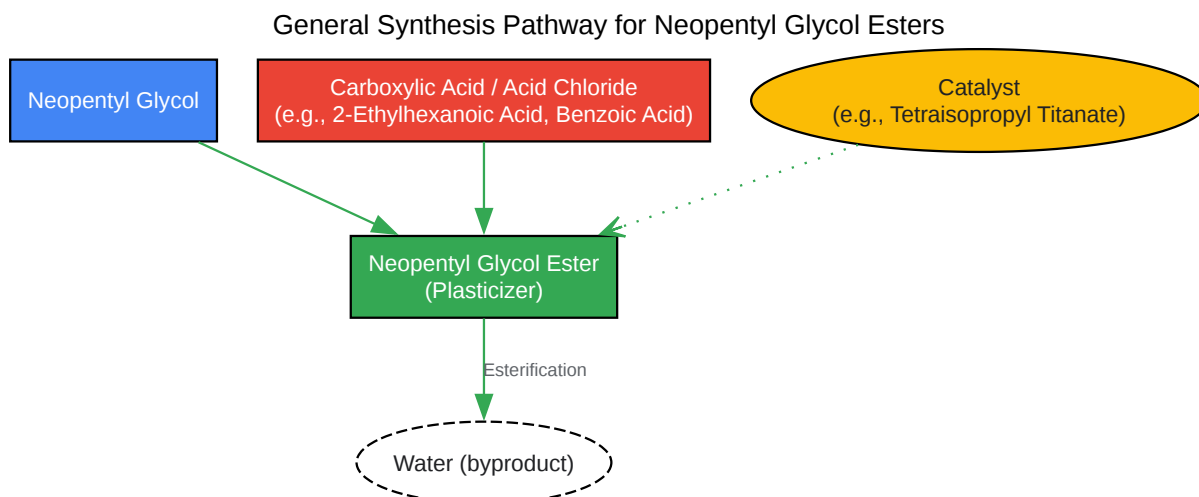
- Calculate the percentage of weight loss (volatility) using the formula: $\text{Volatility (\%)} = [(W_i - W_f) / W_i] * 100$

Visualizations

Experimental Workflow for Plasticizer Evaluation

Workflow for Plasticizer Performance Evaluation





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References

- 1. Neopentyl glycol | C₅H₁₂O₂ | CID 31344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Neopentyl Glycol (NPG) for Lubricants & Plasticizers | PENPET [penpet.com]
- 4. KR100385731B1 - Neopentylglycol ester based plasticizer composition for polyvinyl chloride resin and method of process thereof - Google Patents [patents.google.com]
- 5. Neopentyl glycol - Wikipedia [en.wikipedia.org]
- 6. How to Test Plasticizer Efficiency in Flexible PVC (ASTM D2284) [eureka.patsnap.com]
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